

centanafadine vs lisdexamfetamine matching-adjusted indirect comparison

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Compound Focus: Centanafadine

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Long-Term Safety and Efficacy Comparison

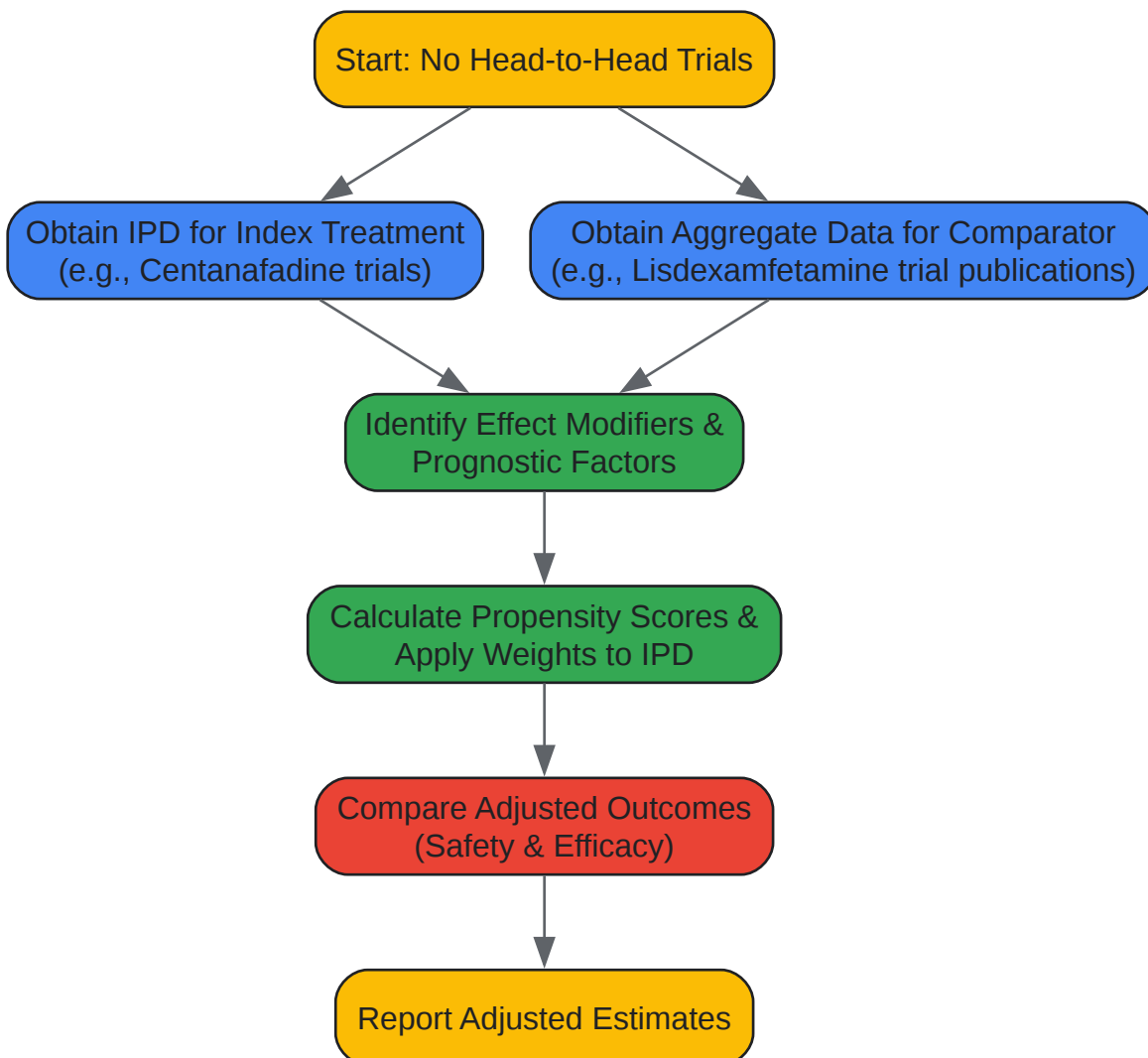
Outcome Measure	Centanafadine vs. Lisdexamfetamine	Key Findings
Safety (AE Risk Difference, percentage points)	Upper respiratory tract infection	-18.75* [1]
	Insomnia	-12.47* [1]
	Dry mouth	-12.33* [1]
	Decreased appetite / Lack of appetite	-20.25* to -23.42* [1] [2]
Efficacy (Score Difference)	AISRS/ADHD-RS Mean Change	+6.15 to +6.58 points* (Smaller reduction for centanafadine) [1] [2]

Note: A negative risk difference indicates a lower risk with **centanafadine**. A positive score difference in efficacy indicates a smaller reduction in symptom scores for **centanafadine**. AISRS: Adult ADHD Investigator Symptom Rating Scale; ADHD-RS: ADHD Rating Scale. [1] [3] [2]

MAIC Methodology Explained

MAIC is a statistical technique used to estimate comparative treatment effects when head-to-head randomized controlled trials are not available [4] [5]. It enhances the comparability of populations from different clinical trials by weighting individual patient data (IPD) from one trial to match the aggregate baseline characteristics of another trial [3] [4].

Typical Workflow of a MAIC Analysis The diagram below illustrates the general process, as applied in the **centanafadine** comparisons.



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The core of the methodology involves calculating propensity scores and using them to assign weights to each patient in the IPD cohort. These weights are calculated so that the weighted distribution of the selected baseline characteristics in the IPD cohort matches the distribution published for the aggregate comparator cohort [3] [4]. Once the populations are balanced, the outcomes of interest can be compared.

Application in the Centanafadine MAIC

The cited MAIC studies followed the standardized protocol outlined above [1] [3] [2].

- **Data Sources:** The analysis used **IPD** from a single-arm, open-label, long-term (52-week) **centanafadine** trial (NCT03605849). The **aggregate data** for lisdexamfetamine came from a separate long-term trial (NCT00337285) [1] [3].
- **Effect Modifiers & Matching Variables:** Patient characteristics from the **centanafadine** trial were weighted to match those of the lisdexamfetamine trial across key variables. These typically included factors such as **age, sex, baseline ADHD symptom severity, and ADHD subtype**, ensuring the compared groups were clinically similar [3].
- **Outcome Assessment:** After matching, the outcomes between the weighted **centanafadine** population and the lisdexamfetamine population were compared. **Safety** was assessed by the rate of treatment-emergent adverse events, and **efficacy** was measured by the mean change from baseline in the AISRS or ADHD-RS score [1] [2].

Interpretation and Limitations

MAIC provides valuable comparative evidence in the absence of head-to-head trials, but it is crucial to interpret its results with an understanding of its inherent limitations.

- **Informed Assumptions, Not Definitive Proof:** MAIC generates **adjusted observational comparisons**. The validity of the results is heavily dependent on the choice of effect modifiers and the similarity of the trials in all other important aspects that were not adjusted for [4].
- **Data Limitations Drive Methodology:** The technique is often employed in fast-moving fields like drug development, where single-arm trials are more common or where standard network meta-analysis is difficult due to differences in trial design [4].
- **Dependence on Reported Data:** The quality of the MAIC is limited by the availability and accuracy of the data published for the comparator trial. If key effect modifiers or outcomes are not reported, they cannot be adjusted for, which could bias the results [4].

The available MAIC evidence positions **centanafadine** as a potentially useful treatment option for adults with ADHD, particularly where tolerability of stimulants is a concern. The decision between **centanafadine** and lisdexamfetamine would involve a trade-off between the favorable safety profile of **centanafadine** and the superior efficacy of lisdexamfetamine [1] [3].

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